

# Personal protective equipment for handling Brevicornin

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## Compound of Interest

Compound Name: Brevicornin

Cat. No.: B3028228

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## Essential Safety and Handling Guide for Brevicornin

Disclaimer: A specific Safety Data Sheet (SDS) for **Brevicornin** could not be located. The following guidance is based on best practices for handling flavonoids and polyphenols, a class of compounds to which **Brevicornin** belongs. This information is intended for researchers, scientists, and drug development professionals and should be supplemented by a thorough risk assessment before handling this chemical.

**Brevicornin** is a flavonol isolated from *Epimedium brevicornum*.<sup>[1]</sup> While comprehensive toxicological data is not readily available, it is prudent to handle this compound with care, assuming it may have biological activity and potential hazards. An in-vitro study has shown **Brevicornin** to have an IC<sub>50</sub> of 20.93  $\mu$ M against human MCF7/ADR cells, indicating cytotoxic properties.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

Standard laboratory PPE is essential to minimize exposure when handling **Brevicornin**, particularly in its powdered form.

| Protection Type        | Recommended PPE   | Rationale   |
|------------------------|---|---|
| Eye Protection         | Safety glasses with side shields or chemical splash goggles | Protects eyes from airborne powder and splashes of solutions.   |
| Hand Protection        | Nitrile gloves  | Provides a barrier against skin contact. Gloves should be inspected before use and disposed of after handling or if contaminated. <a href="#">[2]</a> |
| Body Protection        | Laboratory coat   | Protects skin and personal clothing from contamination.   |
| Respiratory Protection | Use in a well-ventilated area or a chemical fume hood       | Recommended, especially when handling the powder, to avoid inhalation of dust. <a href="#">[2]</a>  |

## Chemical and Physical Properties

| Property          | Value                            |
|-------------------|----------------------------------|
| CAS Number        | 173792-49-9 <a href="#">[1]</a>  |
| Molecular Formula | C22H24O7 <a href="#">[1]</a>     |
| Molecular Weight  | 400.42 g/mol <a href="#">[1]</a> |

## Handling and Storage

### General Handling:

- Avoid direct contact with skin and eyes.[\[2\]](#)
- Do not inhale the powder. Handle in a way that minimizes dust generation.[\[2\]](#)
- Work in a well-ventilated area, preferably within a certified chemical fume hood, especially when preparing solutions.[\[2\]](#)

- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.
- Protect from light by using an amber vial or a container wrapped in foil.<sup>[2]</sup>
- For long-term stability, store at -20°C.<sup>[2]</sup>

## Operational Plans

Spill Cleanup Protocol:

In the event of a spill, follow these steps:

- Evacuate and Secure: Alert others in the vicinity and restrict access to the spill area.
- Assess the Spill: Determine the extent of the spill and if you have the appropriate materials to clean it up safely.
- Don PPE: Wear the recommended personal protective equipment.
- Contain the Spill:
  - For solid spills: Gently cover the spill with a damp paper towel to avoid raising dust. Carefully scoop the material into a sealable container.<sup>[3]</sup>
  - For liquid spills: Cover the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial spill pillows).<sup>[4]</sup>
- Clean the Area: Once the bulk of the spill is removed, decontaminate the area with a suitable laboratory detergent and water.
- Dispose of Waste: Place all contaminated materials, including paper towels, absorbent material, and gloves, into a sealed bag or container and label it for chemical waste disposal.<sup>[4]</sup><sup>[5]</sup>

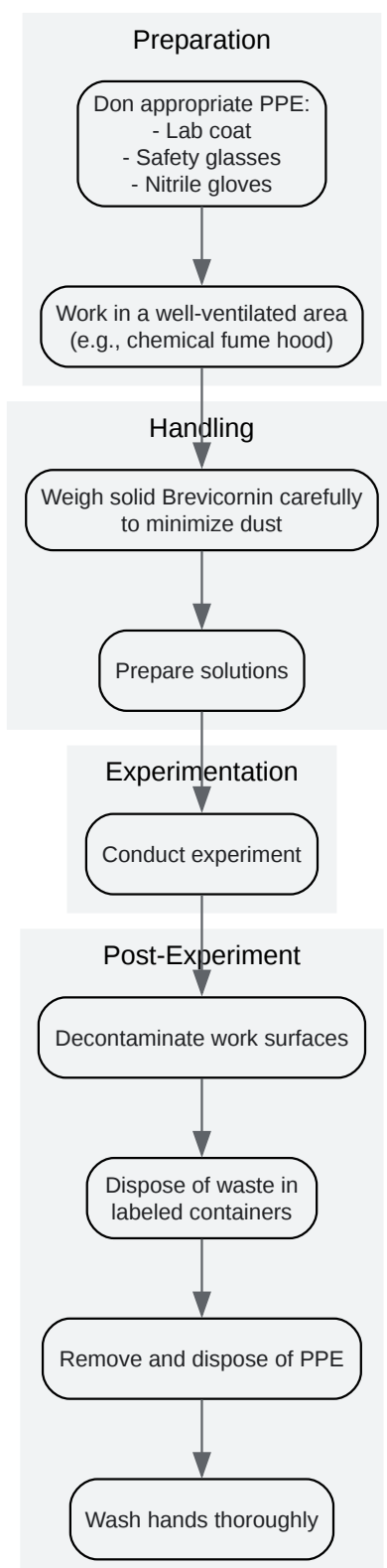
#### Disposal Plan:

As **Brevicornin**'s specific hazards are not fully characterized, it is recommended to dispose of it as chemical waste.

- Solid Waste: Collect any solid **Brevicornin** waste and contaminated consumables (e.g., weigh boats, pipette tips) in a clearly labeled, sealed container for chemical waste.
- Liquid Waste: Collect solutions containing **Brevicornin** in a designated, labeled waste container. Do not pour down the drain.
- Follow all local, state, and federal regulations for chemical waste disposal. If your institution has a hazardous waste program, consult with them for specific guidance.

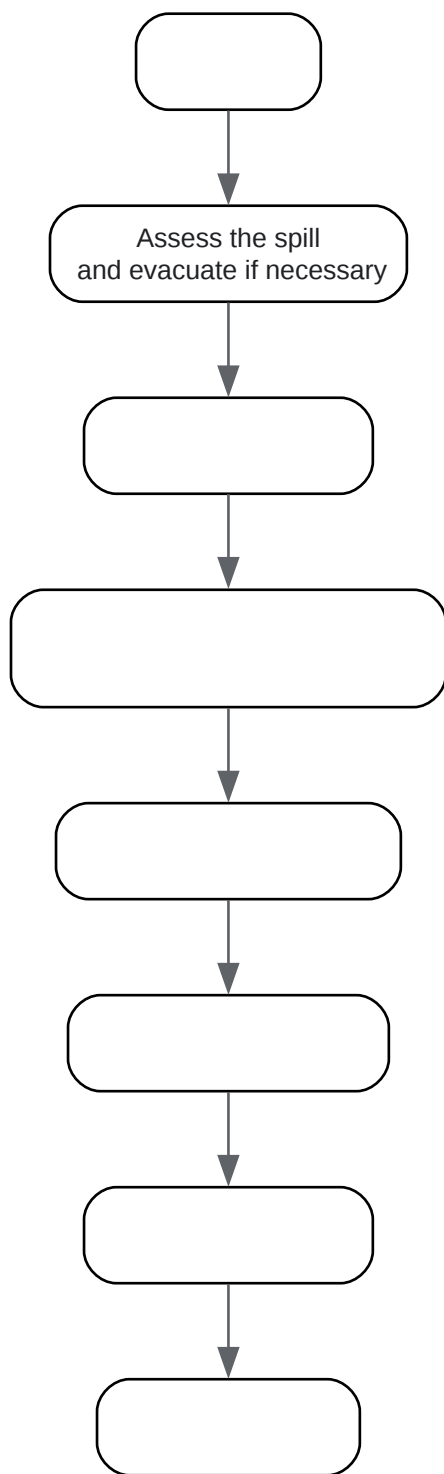
## Experimental Workflow and Safety Procedures

The following diagrams illustrate the recommended workflows for handling **Brevicornin** safely.



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**Caption:** General workflow for safely handling **Brevicornin**.



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**Caption:** Spill response plan for **Brevicornin**.

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